The Theoretical Reactivity and Synthetic Utility of α -Bromonitroalkanes: A Comprehensive Guide

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Compound of Interest

Compound Name:	*1-Bromo-1-nitropropane*
CAS No.:	*5447-96-1*
Cat. No.:	*B1615843*

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Executive Summary

α -Bromonitroalkanes (gem-bromonitroalkanes or BNAs) represent a highly versatile class of synthetic intermediates characterized by their dual electronic nature. The unique juxtaposition of a strongly electron-withdrawing nitro group and a highly polarizable, easily homolyzed carbon-bromine bond endows the α -carbon with exceptional reactivity profiles. This whitepaper provides an in-depth mechanistic analysis of BNA reactivity, spanning classical nucleophilic substitutions (e.g., the ter Meer reaction) to modern photoredox-catalyzed Atom Transfer Radical Additions (ATRA) and dearomative cycloadditions.

Electronic Structure and Umpolung Reactivity

The theoretical foundation of α -bromonitroalkane reactivity lies in the stereoelectronic tension at the α -carbon. In traditional aliphatic nitro chemistry, the α -carbon acts as a nucleophile following deprotonation (forming a nitronate). However, the introduction of a geminal bromine atom facilitates two distinct modes of "umpolung" (polarity reversal) reactivity:

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- Electrophilic Radical Generation: Homolysis or single-electron reduction of the C–Br bond yields an α -nitro radical. Because the nitro group is powerfully electron-withdrawing, this carbon-centered radical is highly electrophilic, preferentially adding to electron-rich or unactivated olefins rather than electron-deficient ones[1].

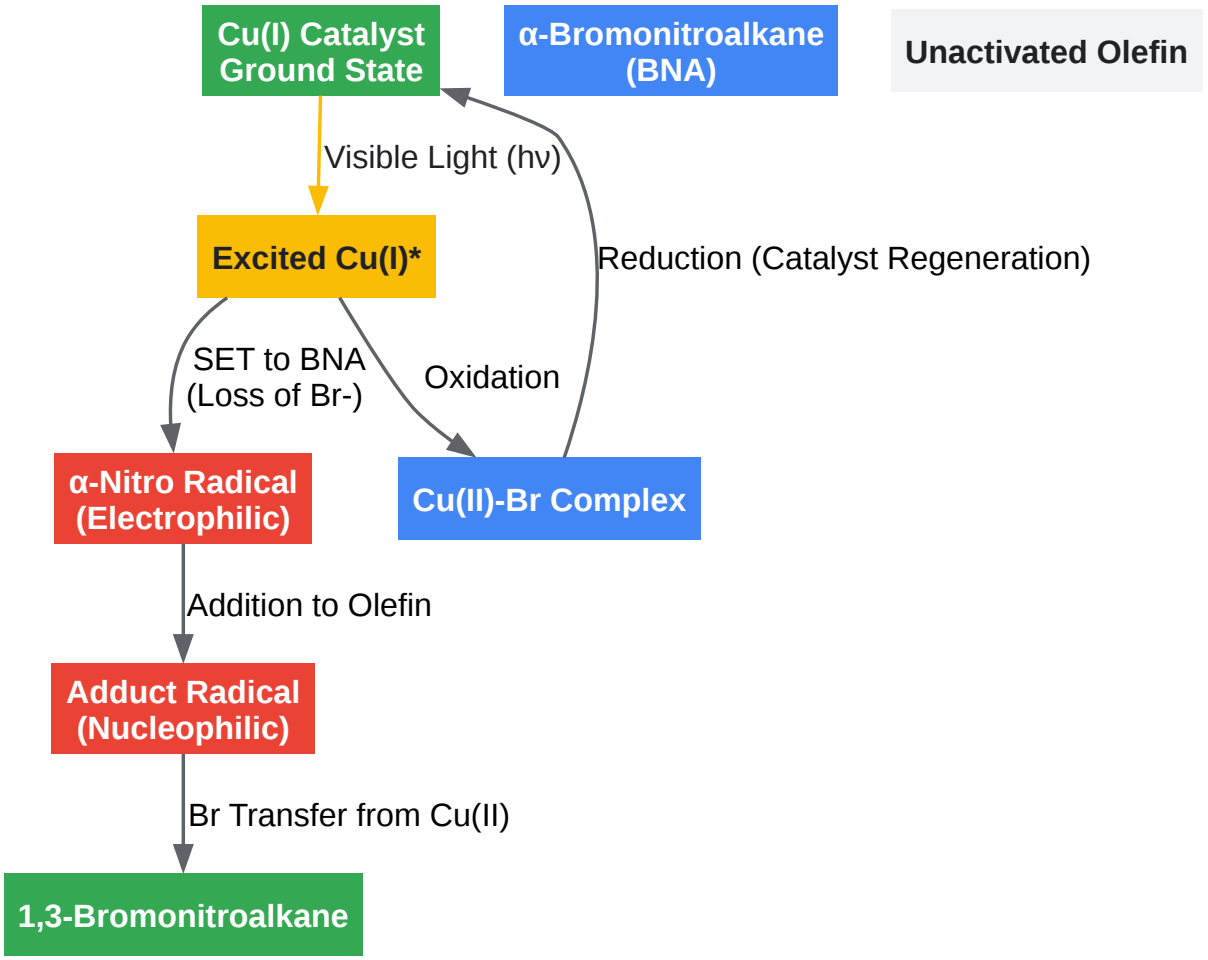
- Transient Nitrocarbenes and Alkylidenenitronates: Base-mediated deprotonation of BNAs yields halonitronates, which can undergo elimination of the halide to form highly reactive electrophilic species or act as 1,3-dipoles in cycloaddition reactions[2]. Furthermore, silylating agents like tert-butyldimethylsilyl chloride (TBSCl) are critically employed to trap these intermediates for the preparation of isoxazoline N-oxides[3].

Radical Pathways: Photoredox and ATRA Dynamics

While the spin-paired chemistry of BNAs has been known since the 19th century, their free-radical reactivity has recently seen a renaissance through visible-light photoredox catalysis[1]. BNAs serve as excellent precursors for Atom Transfer Radical Addition (ATRA) reactions.

In a typical copper-catalyzed ATRA process, the photocatalyst—such as $Cu(dap)_2Cl$—undergoes metal-to-ligand charge transfer (MLCT) upon visible light irradiation. The excited state reduces the BNA via Single Electron Transfer (SET), cleaving the C–Br bond to generate the electrophilic α -nitro radical. This radical rapidly adds to an olefin, forming a carbon-centered adduct radical, which subsequently abstracts a bromine atom from the oxidized Cu(II)–Br complex, regenerating the ground-state catalyst and yielding a 1,3-bromonitroalkane.

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Figure 1: Photoredox-catalyzed ATRA mechanism of α-bromonitroalkanes with olefins.

Nucleophilic and Ionic Pathways

The ter Meer Reaction

Discovered by Edmund ter Meer in the late 19th century, this classical reaction converts 1-bromo-1-nitroalkanes into gem-dinitroalkanes using nitrite salts[1]. The reaction initiates via base-mediated deprotonation of the highly acidic α -proton to form a bromonitronate intermediate. Depending on the substrate and conditions, the mechanism proceeds either

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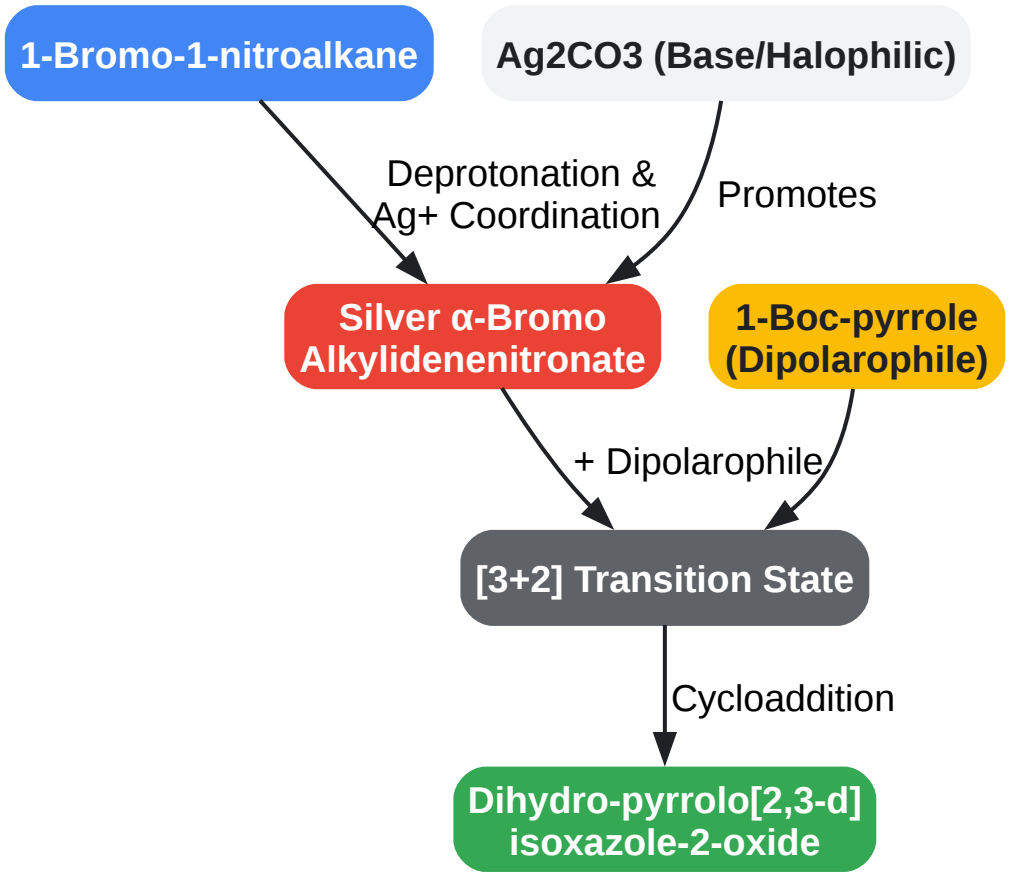
through an elimination-addition sequence (forming a transient nitroalkene/nitrocarbene) or via a radical chain (SRN1) mechanism[4].

Indium-Mediated Henry Reactions

BNAs can be transmetalated using indium metal to generate nucleophilic organoindium nitronates. These species undergo highly diastereoselective Henry-type (nitroaldol) additions to aldehydes, providing a robust synthetic route to complex 2-nitroalkan-1-ols[5].

Cycloaddition Dynamics: Dearomative [3+2] Reactions

Recent breakthroughs have harnessed the 1,3-dipolar nature of BNA-derived nitronates. By treating BNAs with silver carbonate (Ag_2CO_3), researchers can generate silver α -bromo alkylidenenitronates in situ. These highly reactive dipoles undergo dearomative [3+2] cycloadditions with electron-rich heterocycles, such as 1-Boc-pyrroles, to yield complex 3a,6a-dihydro-4-Boc-pyrrolo[2,3-d]isoxazole-2-oxides[2].



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Figure 2: Silver-mediated [3+2] cycloaddition pathway of α-bromo alkylidenenitronates.

Quantitative Data Summary

The following table synthesizes the reaction parameters, substrate scopes, and typical yields for the primary theoretical pathways of BNAs.

Reaction Type	Catalyst / Reagent	Substrate Scope	Typical Yields	Mechanistic Pathway
Photoredox ATRA	$Cu(dap)_2Cl$, Visible Light	Unactivated Olefins	60–95%	SET / Radical Chain[1]
Dearomative [3+2]	Ag_2CO_3, Anhydrous DMSO	1-Boc-pyrroles	17–91%	1,3-Dipolar Cycloaddition[2]
Indium Henry	Indium Metal	Aldehydes	70–85%	Organoindium Nitronate[5]
ter Meer Reaction	$NaNO_2$, Weak Base	Nitrite Salts	Variable	Elimination-Addition / SRN1 [1][4]
N-Oxide Formation	TBSCl	Alcohols/Amines	High	Silyl Trapping of Nitronate[3]

Self-Validating Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols detail the causality behind each experimental manipulation.

Protocol A: Copper-Catalyzed Visible-Light ATRA of BNAs to Olefins

Objective: Synthesis of 1,3-bromonitroalkanes via electrophilic radical addition.

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- Reagent Loading: In an oven-dried Schlenk tube, add $Cu(dap)_2Cl$ (1.0 mol%), the target olefin (1.0 equiv), and the α -bromonitroalkane (1.5 equiv) in anhydrous dichloromethane.
  - Causality: $Cu(dap)_2Cl$ is selected because its excited state possesses the exact redox potential required to reduce the C–Br bond without reducing the nitro group. A slight excess of BNA ensures complete consumption of the valuable olefin.
- Degassing (Freeze-Pump-Thaw): Subject the mixture to three freeze-pump-thaw cycles under argon.
  - Causality: Molecular oxygen is a potent triplet quencher. It will deactivate the excited Cu(I)* state and irreversibly trap the intermediate carbon-centered radicals to form peroxides, destroying the reaction yield.
- Irradiation: Irradiate the mixture using blue LEDs (λ = 450 nm) at room temperature for 12 hours.
  - Causality: The 450 nm wavelength selectively excites the MLCT band of the copper catalyst. Direct UV irradiation would cause uncontrolled homolysis of the BNA, leading to oligomerization. The color shift from deep red Cu(I) to transient green/blue Cu(II) serves as a visual validation of the active catalytic cycle.
- Quenching and Isolation: Turn off the light, concentrate the solvent in vacuo, and purify via flash column chromatography.

Protocol B: Silver-Mediated Dearomative [3+2] Cycloaddition

Objective: Construction of 3a,6a-dihydro-4-Boc-pyrrolo[2,3-d]isoxazole-2-oxides.

- Preparation of the Reaction Matrix: Dissolve 1-Boc-pyrrole (0.5 mmol) and the 1-bromo-1-nitroalkane (1.0 mmol) in anhydrous DMSO (6.0 mL).
  - Causality: Anhydrous DMSO is critical. Its high dielectric constant stabilizes the highly polar transition state of the cycloaddition and the intermediate silver nitronate[2].
- Base Addition: Add Ag_2CO_3 (1.0 mmol) in one portion at room temperature.

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- Causality: Ag_2CO_3 serves a dual purpose. The carbonate acts as a mild base to deprotonate the α -proton, while the halophilic Ag^+ coordinates the bromine atom, stabilizing the resulting α -bromo alkylidenenitronate and preventing premature halide elimination.

- Reaction Monitoring: Stir the mixture at room temperature in the dark for 4–8 hours. Monitor via TLC.
  - Causality: The reaction must be kept in the dark to prevent the photolytic degradation of the light-sensitive silver complexes. Disappearance of the BNA spot on TLC validates the complete generation and consumption of the nitronate dipole.
- Workup: Filter the suspension through a pad of Celite to remove silver salts, extract with ethyl acetate, wash with brine to remove DMSO, and purify via chromatography.

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